

Personal protective equipment for handling 4-Methylhistamine hydrochloride

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Compound of Interest

Compound Name: 4-Methylhistamine hydrochloride

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Essential Safety and Handling Guide for 4-Methylhistamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for handling **4-Methylhistamine hydrochloride** in a laboratory setting. Adherence to these procedures is critical to ensure personal safety and minimize environmental impact.

I. Hazard Identification and Safety Data

4-Methylhistamine hydrochloride is a chemical that requires careful handling due to its potential health effects. It is classified as an irritant affecting the skin, eyes, and respiratory system.^{[1][2][3]} The following table summarizes key quantitative safety and physical data.

Property	Value
Molecular Formula	C ₆ H ₁₁ N ₃ · 2HCl
Molecular Weight	198.1 g/mol [4][5]
Appearance	Solid[5]
GHS Hazard Statements	H315: Causes skin irritation[1][2][3], H319: Causes serious eye irritation[1][2][3], H335: May cause respiratory irritation[1][2][3]
Solubility	Water: Soluble to 50 mM[6][7][8] PBS (pH 7.2): 10 mg/mL[4][5] DMSO: 20 mg/mL[4][5] Ethanol: 1 mg/mL[4][5]

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure when handling **4-Methylhistamine hydrochloride**. The following equipment must be worn.

A. For Handling Solid (Powder) Form:

- Respiratory Protection: An N95-rated or higher respirator is essential to prevent inhalation of airborne particles.[9] For situations with a higher risk of aerosolization, a full face-piece respirator or a powered air-purifying respirator (PAPR) should be used.[9]
- Eye and Face Protection: Chemical splash goggles and a face shield are required to protect the eyes and face from airborne powder.[9]
- Skin Protection:
 - Gloves: Double-gloving with nitrile or neoprene gloves is recommended.[9] Change gloves immediately if they become contaminated.
 - Lab Coat/Gown: A lab coat or gown made of a low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs is necessary.[10]

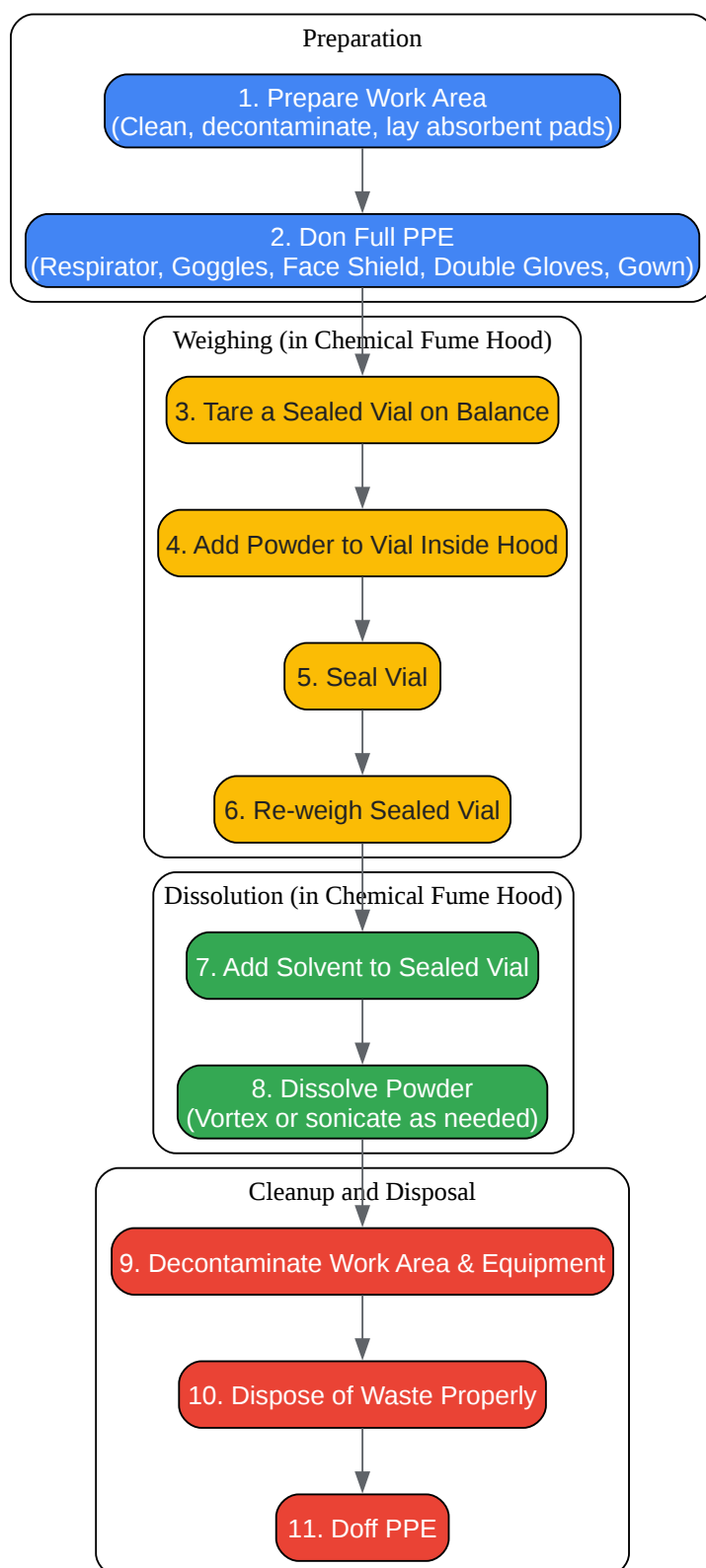
- Coveralls: For extensive handling, disposable coveralls should be worn over personal clothing.[9]

B. For Handling Liquid Solutions:

- Respiratory Protection: While the risk of inhalation is lower with solutions, if there is a possibility of aerosol generation (e.g., during vortexing or sonicating), a respirator should be worn.
- Eye and Face Protection: Chemical splash goggles are mandatory.[11]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (nitrile or neoprene) are required.[11]
 - Lab Coat/Gown: A fluid-resistant lab coat or gown should be worn.

III. Operational Plan: Step-by-Step Handling Protocol

The following workflow outlines the safe handling of **4-Methylhistamine hydrochloride** from weighing the solid to preparing a solution.



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Caption: Workflow for Safe Handling of **4-Methylhistamine Hydrochloride**.

Experimental Protocol Details:

- Preparation of the Work Area:
 - Designate a specific area for handling **4-Methylhistamine hydrochloride**, preferably within a certified chemical fume hood.
 - Ensure the work surface is clean and covered with absorbent, disposable bench paper. [\[12\]](#)
 - Have a chemical spill kit readily accessible. [\[11\]](#)
- Weighing the Powder (inside a chemical fume hood):
 - Place a balance inside the fume hood or as close as possible. [\[12\]](#)
 - Use a container with a secure lid for weighing. [\[13\]](#)
 - Tare the sealed container on the balance.
 - Carefully transfer the desired amount of powder into the container, minimizing dust creation. [\[12\]](#)
 - Securely close the container before removing it from the immediate weighing area for re-weighing. [\[14\]](#)
- Preparing the Solution:
 - Add the appropriate solvent to the sealed container containing the pre-weighed powder. This should also be done inside the fume hood.
 - If necessary, use a vortex mixer or sonicator to fully dissolve the compound. Ensure the container remains sealed to prevent aerosolization.

IV. Disposal Plan

Proper disposal of **4-Methylhistamine hydrochloride** and associated waste is crucial to prevent environmental contamination and ensure compliance with safety regulations.

A. Solid Waste:

- Contaminated PPE and materials: All disposable items that have come into contact with the solid chemical (e.g., gloves, weigh paper, absorbent pads, disposable lab coats) should be collected in a clearly labeled, sealed plastic bag. This bag should then be placed in a container for solid chemical waste.
- Empty Stock Bottles: Rinse the empty container with a suitable solvent (e.g., water) three times. The rinsate should be collected and disposed of as liquid chemical waste. Deface the label on the empty container before disposing of it in the regular trash.[15]

B. Liquid Waste:

- Aqueous Solutions: Due to its classification as a skin, eye, and respiratory irritant, aqueous solutions of **4-Methylhistamine hydrochloride** should be collected as hazardous chemical waste. While some irritants can be disposed of down the drain with copious amounts of water, it is best practice to collect this waste for professional disposal to avoid any potential environmental impact.[16]
- Waste Collection:
 - Use a designated, clearly labeled, and sealed waste container for all aqueous solutions containing **4-Methylhistamine hydrochloride**.
 - Do not mix this waste with other incompatible waste streams.
 - Follow your institution's specific guidelines for hazardous waste pickup and disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Methylhistamine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139109#personal-protective-equipment-for-handling-4-methylhistamine-hydrochloride]

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